

Comparative Analysis of Angiopep-2 Drug Delivery Systems: A Guide for Researchers

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Compound of Interest

Compound Name: *Angiopeptin*

Cat. No.: *B12286003*

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Introduction: The blood-brain barrier (BBB) presents a formidable challenge for the delivery of therapeutics to the central nervous system. Angiopep-2, a peptide that targets the low-density lipoprotein receptor-related protein 1 (LRP1) overexpressed on the BBB and glioma cells, has emerged as a promising ligand for enhancing brain drug delivery.[1][2][3][4] Various nanocarrier systems have been functionalized with Angiopep-2 to facilitate the transport of drugs across the BBB. This guide provides a comparative analysis of different Angiopep-2 drug delivery platforms, including nanoparticles, liposomes, micelles, and polymersomes, with a focus on their physicochemical properties, drug loading capabilities, and biological performance.

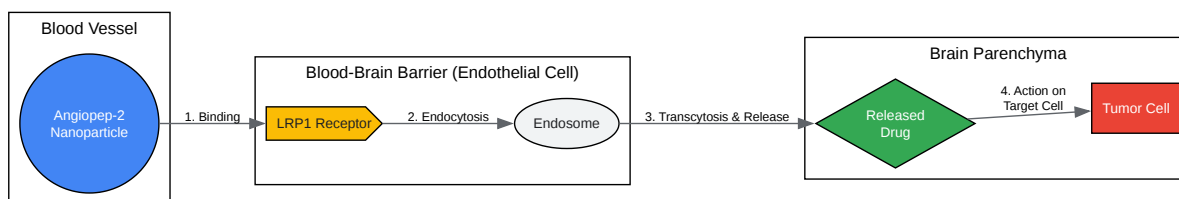
Performance Comparison of Angiopep-2 Drug Delivery Systems

The choice of a suitable drug delivery system depends on the specific therapeutic agent and the desired pharmacokinetic profile. The following tables summarize the key quantitative data for different Angiopep-2-functionalized nanocarriers.

Delivery System	Drug	Particle Size (nm)	Zeta Potential (mV)	Drug Loading Capacity (%)	Encapsulation Efficiency (%)	Reference
Polymersomes	Doxorubicin	~135	-9.0 ± 1.1	7.94 ± 0.17	95.0 ± 1.6	[5][6]
Nanoparticles	Ginsenoside-Rg3	147.1 ± 2.7	-	27.2 ± 1.4	80.6 ± 3.0	[7]
Micelles	DiR (dye)	38.4 ± 2.1	+0.413	-	-	[8][9]
Lipid Cubosomes	Cisplatin & Temozolomide	~300	-	-	>70	[10]
Bubble Liposomes	-	144.7	-	-	-	[11]

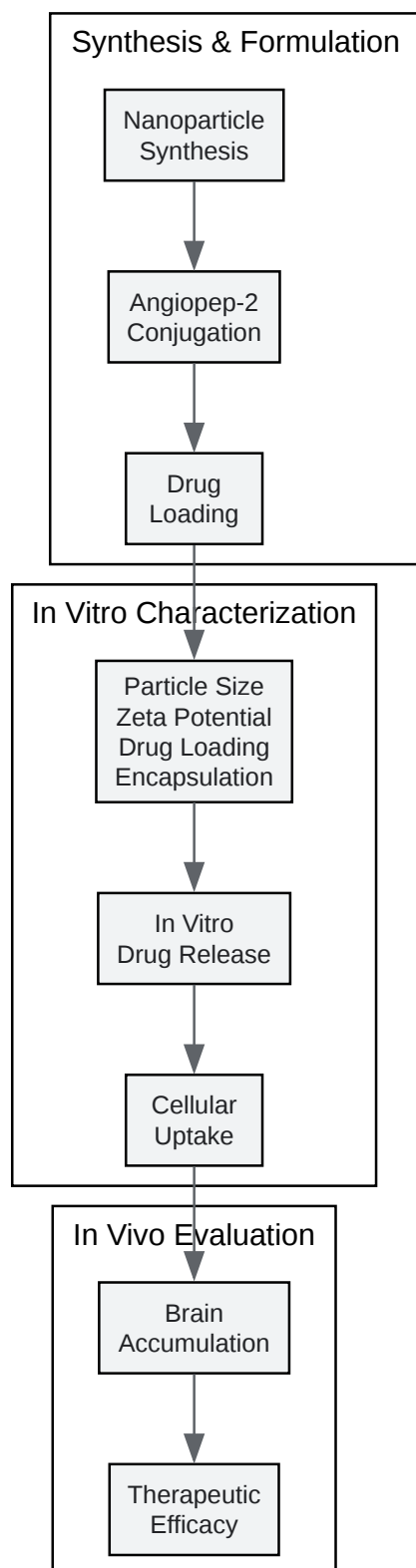
Signaling Pathway and Experimental Workflow

To understand the mechanism of action and the process of evaluation for these drug delivery systems, the following diagrams illustrate the LRP1-mediated transcytosis pathway and a general experimental workflow.



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Caption: LRP1-mediated transcytosis of Angiopep-2 nanoparticles across the BBB.



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Caption: General experimental workflow for Angiopep-2 drug delivery systems.

Comparative Features of Angiopep-2 Delivery Systems

The different nanocarriers possess distinct structural and functional characteristics that influence their suitability for specific applications.

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